

Troubleshooting a failed 4,4,5,5-Tetramethyl-2,7-octanedione synthesis reaction

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Compound of Interest

Compound Name: 4,4,5,5-Tetramethyl-2,7-octanedione

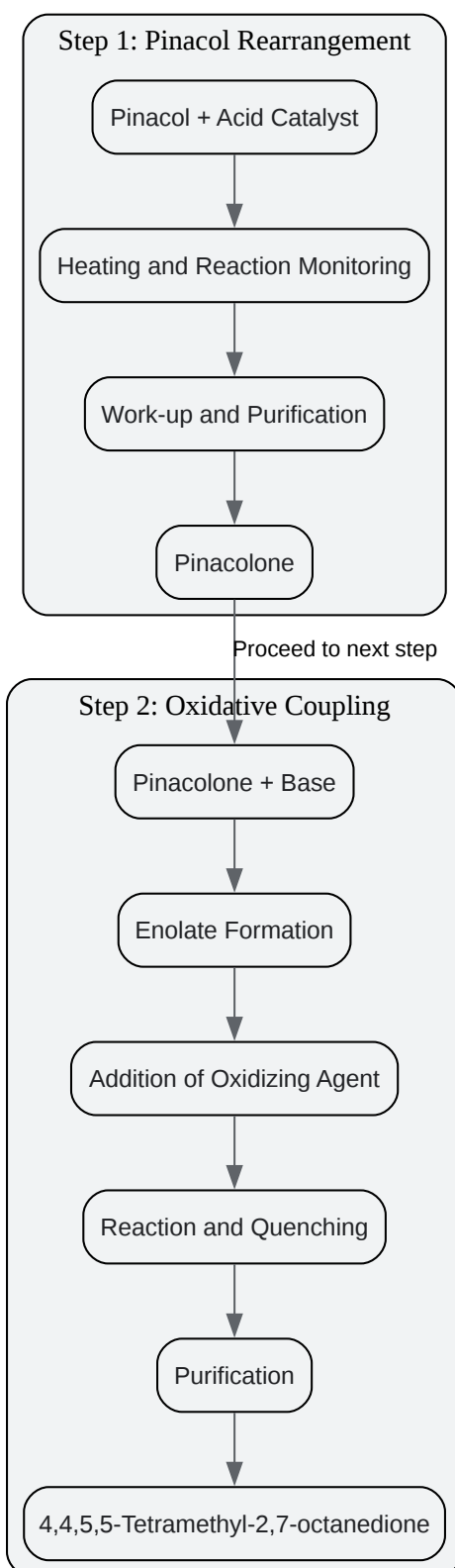
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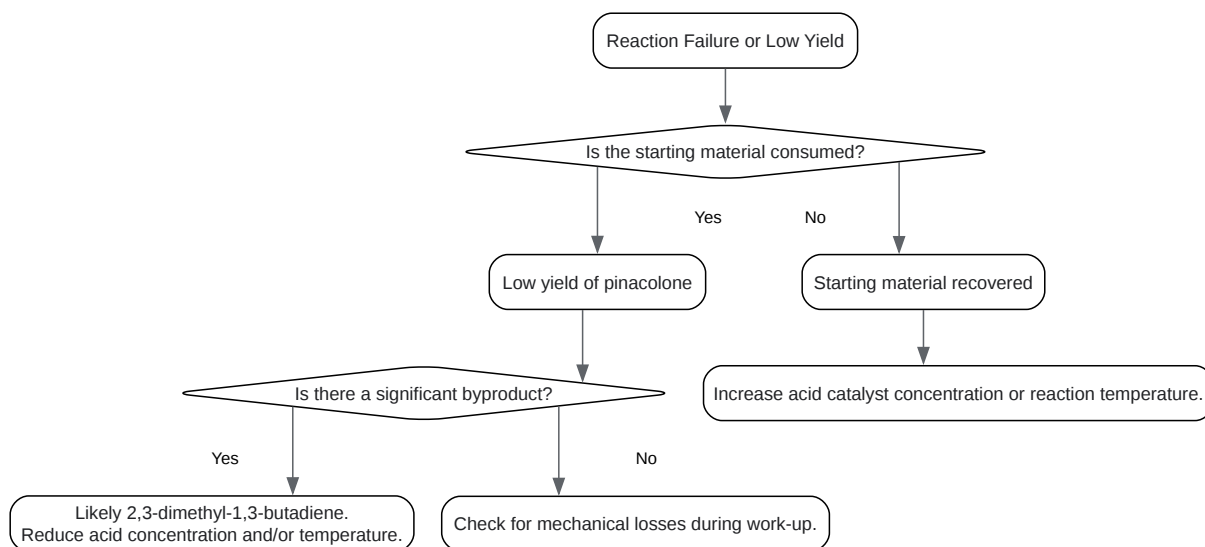
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Technical Support Center: Synthesis of 4,4,5,5-Tetramethyl-2,7-octanedione

This technical support guide provides troubleshooting advice for the synthesis of **4,4,5,5-Tetramethyl-2,7-octanedione**. The most plausible synthetic route involves a two-step process: the pinacol rearrangement of 2,3-dimethyl-2,3-butanediol (pinacol) to form 3,3-dimethyl-2-butanone (pinacolone), followed by the oxidative coupling of the pinacolone enolate. This guide is structured to address potential issues that may arise during each of these stages.

Overall Experimental Workflow





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